

Personal protective equipment for handling 4-[(Ethylamino)sulfonyl]benzoic acid

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Compound of Interest

Compound Name: 4-[(Ethylamino)sulfonyl]benzoic acid

Cat. No.: B083595

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Essential Safety and Handling Guide for 4-[(Ethylamino)sulfonyl]benzoic Acid

Disclaimer: No specific Safety Data Sheet (SDS) for **4-[(Ethylamino)sulfonyl]benzoic acid** (CAS No. 10252-64-9) was located. The following safety and handling information is synthesized from data for structurally similar compounds, including 4-Amino-5-(ethylsulfonyl)-2-methoxybenzoic acid, 4-(Methylamino)benzoic acid, and 4-Sulfamoylbenzoic acid. This guidance should be used as a precautionary measure, and a comprehensive risk assessment should be conducted by qualified personnel before handling.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of **4-[(Ethylamino)sulfonyl]benzoic acid**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental risk.

Personal Protective Equipment (PPE)

Based on the analysis of related compounds, a comprehensive PPE protocol is essential to prevent contact and inhalation.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles or glasses with side shields.[1] A face shield may be required for splash-prone operations.	Protects against dust particles and potential splashes that can cause serious eye irritation.[1][2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). A lab coat or chemical-resistant apron is mandatory.[1][2][3]	Prevents skin irritation and allergic reactions upon contact. [1][2] Contaminated clothing should be removed and laundered before reuse.[1]
Respiratory Protection	Use in a well-ventilated area is required.[1][2][3] If dust is generated, a NIOSH-approved respirator for particulates should be worn.[1][3]	Minimizes the risk of respiratory tract irritation from inhalation of dust.[1][2]

Operational and Disposal Plans

Handling and Storage:

- Avoid all personal contact, including the inhalation of dust.[1]
- Handle the substance in a well-ventilated area, preferably in a chemical fume hood.[1][2][3]
- Do not eat, drink, or smoke in the handling area.[1]
- Keep containers tightly closed and store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[1][3]
- Wash hands thoroughly after handling.[1][3]

Disposal Plan:

- Dispose of waste in accordance with all applicable local, regional, and national regulations. [1][3]

- The material should be disposed of as hazardous waste.[4]
- Place waste in a clearly labeled, sealed container for disposal by a licensed waste management company.[1]
- Do not allow the chemical to enter drains or waterways.[1][5]

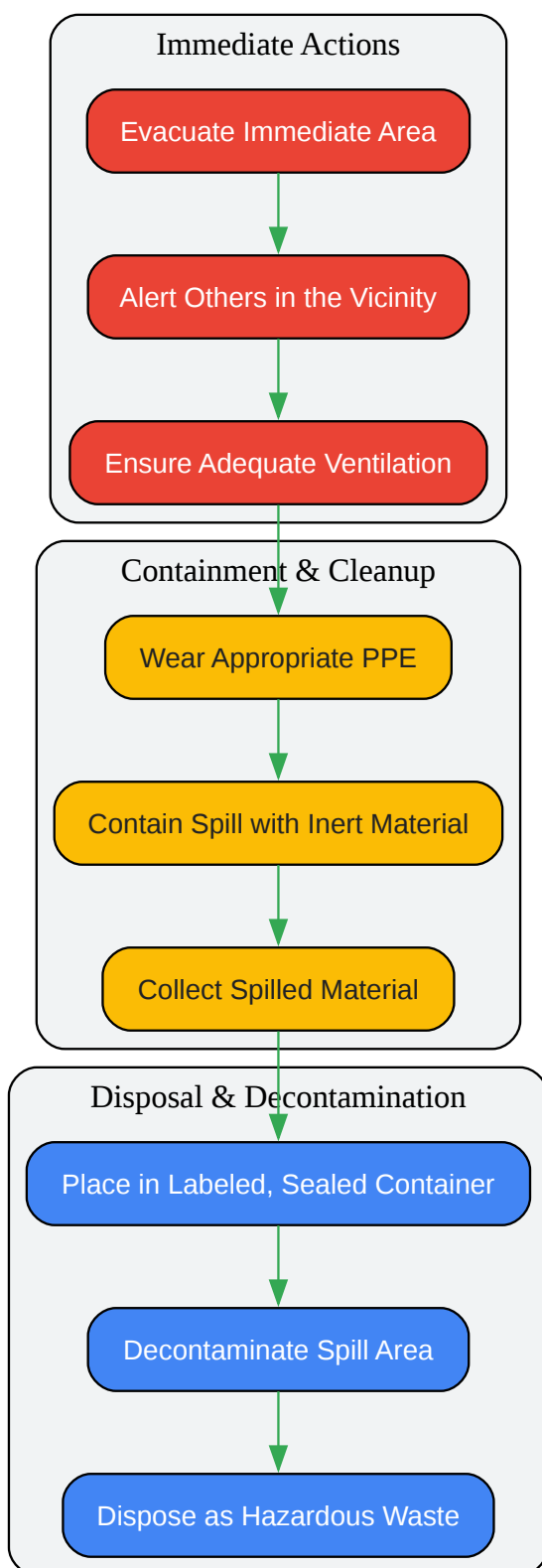
Quantitative Data Summary

No specific quantitative toxicity or exposure limit data for **4-[(Ethylamino)sulfonyl]benzoic acid** was found in the provided search results. The table below reflects the hazard statements for similar compounds.

Hazard Statement	Classification	Source Compound(s)
Skin Irritation	Causes skin irritation[1][2][6]	4-Amino-5-(ethylsulfonyl)-2-methoxybenzoic acid, 4-Sulfamoylbenzoic acid
Eye Irritation	Causes serious eye irritation[1][2][6]	4-Amino-5-(ethylsulfonyl)-2-methoxybenzoic acid, 4-Sulfamoylbenzoic acid
Respiratory Irritation	May cause respiratory irritation[1][2][6]	4-Amino-5-(ethylsulfonyl)-2-methoxybenzoic acid, 4-Sulfamoylbenzoic acid
Acute Oral Toxicity	Harmful if swallowed[4][6][7]	2-METHOXY-4-AMINO-5-ETHYLSULPHONYL BENZOIC ACID

Emergency Procedures: Spill Response Workflow

In the event of a spill, a structured and immediate response is critical to mitigate exposure and contamination.



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Caption: Workflow for handling a solid chemical spill.

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